Comparative Toxicity Guide: Bromodichloroacetamide (BDCAA)[1][2]

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Compound of Interest

Compound Name:	*Bromodichloroacetamide*
CAS No.:	*98137-00-9*
Cat. No.:	*B1526600*

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Executive Summary

Bromodichloroacetamide (BDCAA) is a tri-halogenated nitrogenous disinfection byproduct (N-DBP) formed during water chlorination and chloramination, particularly in bromide-rich waters. It belongs to the haloacetamide (HAcAm) class, which is generally more cytotoxic and genotoxic than regulated carbonaceous DBPs (like THMs and HAAs).

Key Findings:

- In Vitro (CHO Cells): BDCAA exhibits significant cytotoxicity and genotoxicity. It ranks lower in potency than iodinated analogs (e.g., Iodoacetamide) but higher than many chlorinated analogs (e.g., Trichloroacetamide). The primary mechanism is alkylation of intracellular thiols and direct DNA damage.
- In Vivo (Zebrafish/Rodents): BDCAA induces developmental toxicity, including mortality, malformations (edema, spinal curvature), and oxidative stress. There is a strong positive correlation between in vitro cytotoxicity rank order and in vivo developmental toxicity.

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Chemical Profile & Relevance[3][4][5]

- CAS Number: 98137-00-9[1]
- Formula:
- Class: Haloacetamide (N-DBP)
- Formation Driver: High bromide/iodide source water + chlorination/chloramination.
- Significance: Unregulated "emerging" DBP; contributes significantly to the total toxicity of disinfected water despite lower occurrence levels than THMs.

In Vitro Toxicity Profile

The primary model for BDCAA toxicity is the Chinese Hamster Ovary (CHO) cell line, utilized extensively by Plewa et al. for comparative DBP toxicology.[2]

Cytotoxicity (Chronic)

BDCAA acts as a potent cytotoxin. The mechanism involves cell cycle disruption and induction of apoptosis/necrosis.

- Metric:

  (Concentration reducing cell density by 50% over 72h).
- Rank Order (Haloacetamides): Diiodo- > Iodo- > Bromo- > Tribromo- > Bromodichloro- > Dibromo- > Chloro- > Trichloro-[3]
- Potency Range: BDCAA typically exhibits a

  in the micromolar (

) range (approx.

  ), making it significantly more toxic than its fully chlorinated analog, Trichloroacetamide (

  range).

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Genotoxicity (Acute)

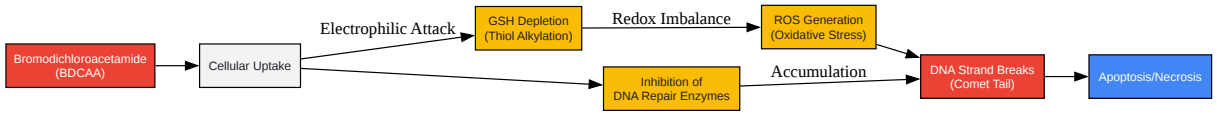
BDCAA induces genomic DNA damage, primarily single-strand breaks (SSBs) and alkali-labile sites.

- Metric: SCGE Genotoxic Potency (Comet Assay).
- Potency Value:

  (Concentration inducing defined tail moment).
- Mechanism:
  - ROS Generation: Depletion of Glutathione (GSH) leading to oxidative stress.
  - Alkylation: Direct reaction with DNA bases or repair enzymes.

Mechanism of Action (Pathway)

The following DOT diagram illustrates the dual pathway of BDCAA toxicity: direct alkylation and oxidative stress.



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Figure 1: Mechanistic pathway of BDCAA-induced cytotoxicity and genotoxicity involving oxidative stress and DNA repair inhibition.

In Vivo Toxicity Profile

In vivo studies primarily utilize Zebrafish (Danio rerio) embryos due to their genetic similarity to humans and transparency for developmental observation.

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Developmental Toxicity (Zebrafish)

BDCAA exposure leads to dose-dependent developmental defects.

- Metric:

  (Lethal Concentration, 96h) and

  (Malformation).

- Observed Phenotypes:
  - Pericardial edema (heart malformation).
  - Spinal curvature (lordosis/kyphosis).
  - Growth retardation (reduced body length).
- Correlation: The in vivo toxicity rank order strongly correlates with in vitro CHO cytotoxicity (

  for haloacetamides).

Mammalian Data (Rodents)

While direct carcinogenicity bioassays for BDCAA are limited compared to THMs, mechanistic data in mice indicates:

- Oxidative Stress: Significant reduction in liver antioxidant enzymes (SOD, CAT, GSH-Px).
- Biomarkers: Increased hepatic levels of MDA (lipid peroxidation) and 8-OHdG (DNA oxidation marker).

Comparative Analysis: In Vitro vs. In Vivo

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Feature	In Vitro (CHO Cells)	In Vivo (Zebrafish Embryo)
Primary Endpoint	Cell Density Reduction (Cytotoxicity)	Mortality & Malformation (Teratogenicity)
Sensitivity	High (Detects basal toxicity)	Moderate (Accounts for bioavailability)
Potency Rank	Mid-High among Haloacetamides	Mid-High among Haloacetamides
Key Mechanism	DNA Strand Breaks (Genotoxicity)	Oxidative Stress & Developmental Arrest
Timeframe	72 hours (Chronic)	96 hours (Acute/Developmental)
Relevance	Screening & Hazard Identification	Bioavailability & Organ-Level Toxicity

Synthesis: The strong correlation between the two models suggests that the in vitro CHO assay is a reliable predictor of in vivo developmental toxicity for BDCAA. This supports the "toxicity driver" hypothesis, where the electrophilic reactivity of the haloacetamide group drives toxicity in both systems.

Experimental Protocols

Protocol A: CHO Cell Chronic Cytotoxicity Assay

Designed to determine the

value.

- Cell Preparation: Seed CHO-K1 cells (

  cells/well) in 96-well microplates containing F12 medium + 5% FBS.
- Incubation: Incubate for 24h at 37°C, 5%

  to allow attachment.

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- Exposure: Remove medium. Add serial dilutions of BDCAA (dissolved in DMSO, final DMSO < 1%) to wells. Include solvent control and media blank.
- Duration: Incubate for 72h (approx. 3 cell cycles).
- Staining:
  - Wash with PBS.
  - Fix with methanol (10 min).
  - Stain with 1% Crystal Violet (10 min).
- Quantification: Elute stain with methanol/DMSO. Measure absorbance at 595 nm.
- Analysis: Plot concentration vs. % control density. Calculate

  using non-linear regression.

Protocol B: Zebrafish Embryo Acute Toxicity Test (FET)

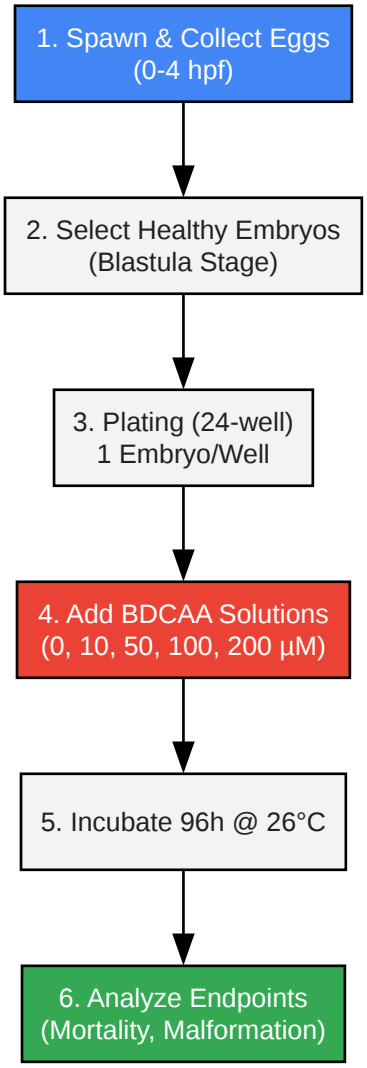
Designed to determine

and developmental defects.

- Collection: Collect fertilized eggs (0-4 hours post-fertilization, hpf) from adult zebrafish.
- Selection: Select healthy embryos (blastula stage) under a stereomicroscope.
- Exposure: Place one embryo per well in 24-well plates. Add 2 mL of BDCAA test solution (Standard dilution water + BDCAA).
- Conditions: Maintain at 26±1°C with a 14:10 light:dark cycle.
- Observation: Record endpoints every 24h up to 96 hpf:
  - Lethality: Coagulation, lack of heartbeat.
  - Sub-lethal: Edema, tail detachment, spontaneous movement.

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- Workflow Diagram:



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Figure 2: Workflow for the Zebrafish Embryo Acute Toxicity Test (FET) used to assess BDCAA developmental toxicity.

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